

guide to dissolving and storing Nur77 modulator 2 for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nur77 modulator 2

Cat. No.: B12429198

[Get Quote](#)

Application Notes and Protocols for Nur77 Modulator 2

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolving and storing of **Nur77 modulator 2**, a potent, orally active inhibitor of inflammation with a binding affinity (Kd) of 0.35 μM for the orphan nuclear receptor Nur77.^{[1][2]} These guidelines are intended to ensure the stability and efficacy of the compound for experimental use.

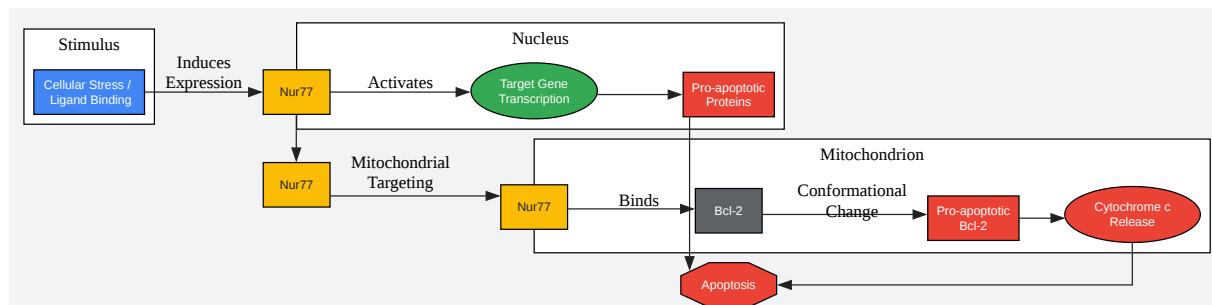
I. Compound Information

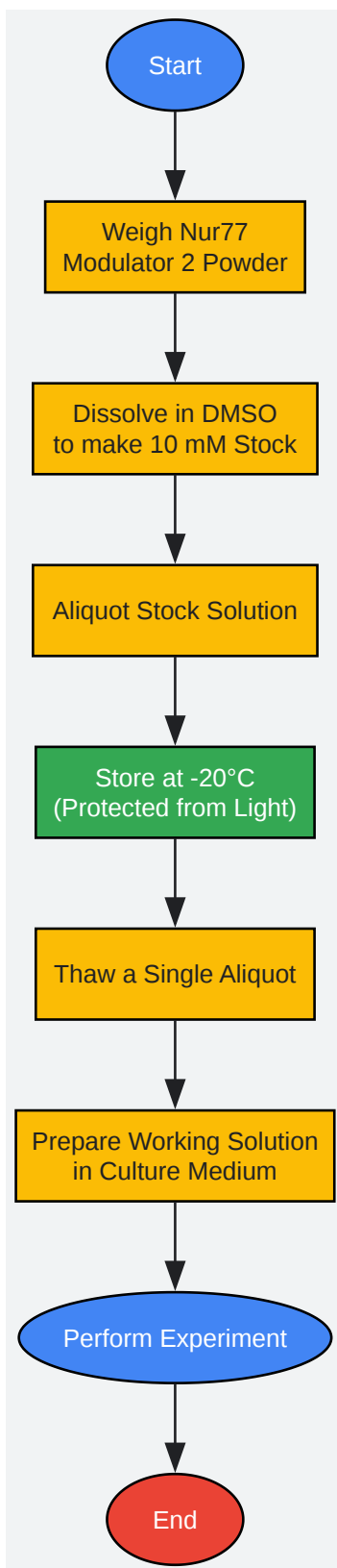
A summary of the key properties of **Nur77 modulator 2** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₅ NO ₅	[1]
CAS Number	2055829-03-1	[1]
Binding Affinity (Kd)	0.35 µM	[1]
Primary Mechanism	Modulates the colocalization of Nur77 at mitochondria.	
Reported Activity	Potent, orally active inflammation inhibitor.	
Storage Temperature	-20°C	

II. Nur77 Signaling Pathway

Nur77, also known as NR4A1, is an orphan nuclear receptor that plays a crucial role in apoptosis, inflammation, and metabolism. Its activity is regulated by its expression level, post-translational modifications, and subcellular localization. Nur77 can induce apoptosis through both transcription-dependent and -independent pathways. The transcription-independent pathway involves the translocation of Nur77 from the nucleus to the mitochondria, where it interacts with the anti-apoptotic protein Bcl-2. This interaction induces a conformational change in Bcl-2, converting it into a pro-apoptotic molecule and triggering the mitochondrial cell death pathway. **Nur77 modulator 2** has been reported to modulate the colocalization of Nur77 at the mitochondria, suggesting its mechanism of action is likely linked to this pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [guide to dissolving and storing Nur77 modulator 2 for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12429198#guide-to-dissolving-and-storing-nur77-modulator-2-for-experiments\]](https://www.benchchem.com/product/b12429198#guide-to-dissolving-and-storing-nur77-modulator-2-for-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com